

Application Notes: TCS PIM-1 1 for Apoptosis Induction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B15615689

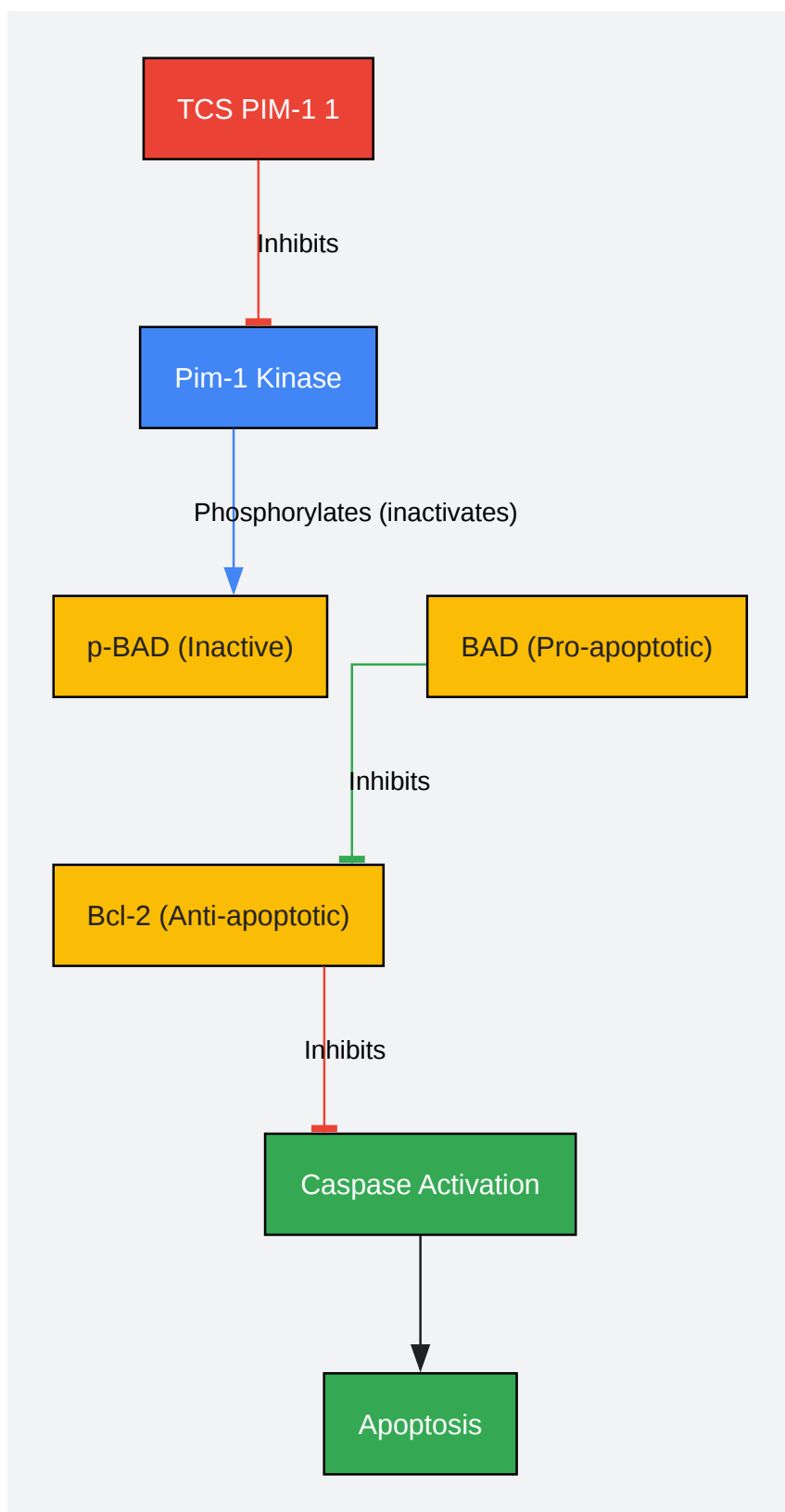
[Get Quote](#)

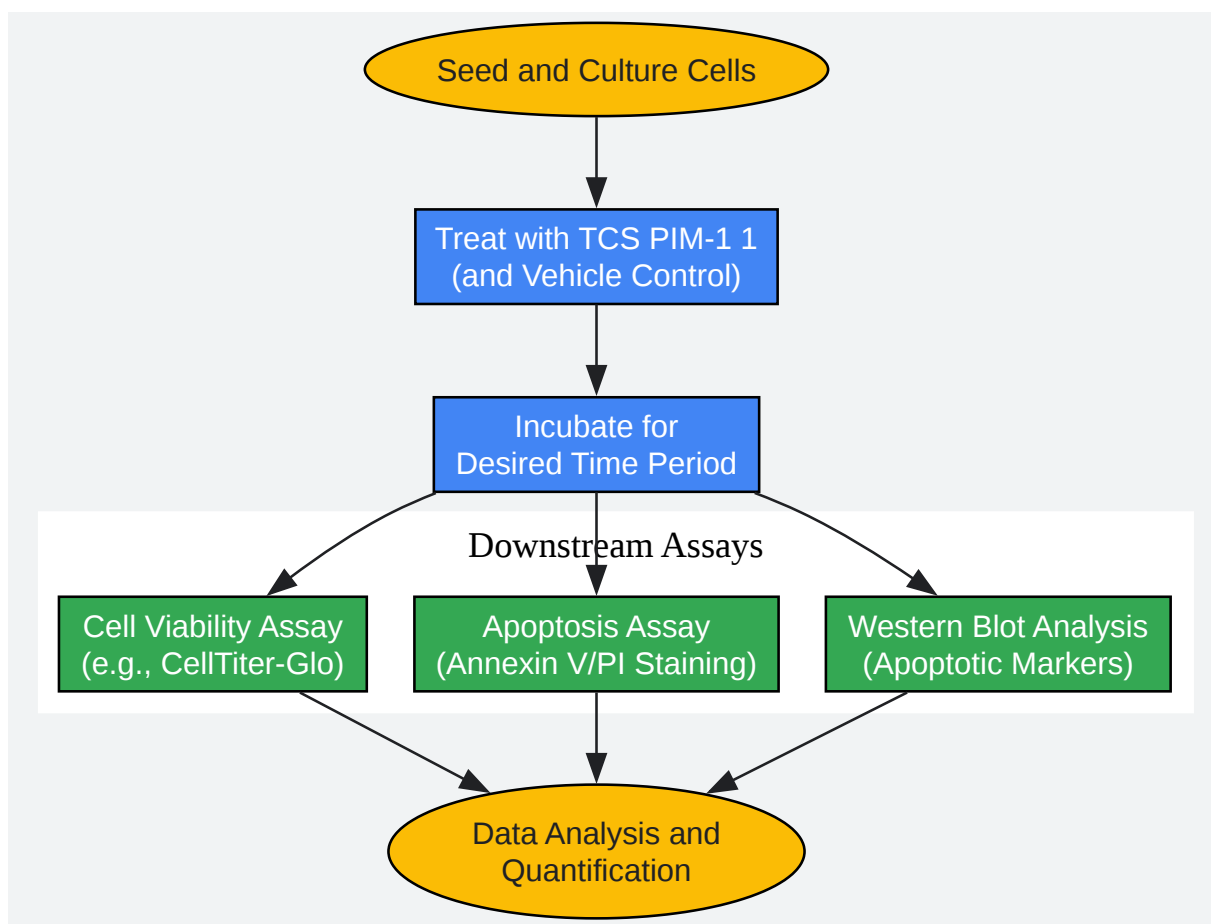
Introduction

TCS PIM-1 1 is a potent, selective, and ATP-competitive inhibitor of the Pim-1 kinase, a serine/threonine kinase that plays a crucial role in cell cycle progression and apoptosis.[1][2] Pim-1 is considered a proto-oncogene and is overexpressed in various cancers, making it a significant target for therapeutic development.[3][4] Inhibition of Pim-1 kinase activity by **TCS PIM-1 1** has been shown to suppress tumor cell growth by inducing cell cycle arrest and apoptosis.[3][5] These application notes provide detailed protocols for utilizing **TCS PIM-1 1** to induce apoptosis in research models and methods for its quantification.

Mechanism of Action

TCS PIM-1 1 functions as an ATP-competitive inhibitor, binding to the ATP-binding site of the Pim-1 kinase.[2][6] The Pim-1 kinase promotes cell survival by phosphorylating and inactivating pro-apoptotic proteins, most notably BAD (Bcl-2-associated death promoter).[7][8] Phosphorylation of BAD on serine 112 prevents it from binding to and antagonizing the anti-apoptotic protein Bcl-2.[7] By inhibiting Pim-1, **TCS PIM-1 1** prevents the inactivation of BAD, leading to increased levels of active, non-phosphorylated BAD. This active BAD then promotes the release of cytochrome c from the mitochondria, initiating the caspase cascade and ultimately leading to apoptosis.[9][10]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 美国GlpBio - TCS PIM-1 1 | Pim-1 kinase inhibitor, ATP-competitive | Cas# 491871-58-0 [glpbio.cn]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PIM1 Inhibition Affects Glioblastoma Stem Cell Behavior and Kills Glioblastoma Stem-like Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. PIM Kinase as an Executional Target in Cancer [jcpjournal.org]

- 5. researchgate.net [researchgate.net]
- 6. TCS PIM-1 1 | Pim | TargetMol [targetmol.com]
- 7. Pim-1 kinase promotes inactivation of the pro-apoptotic Bad protein by phosphorylating it on the Ser112 gatekeeper site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. The PIM-1 serine kinase prolongs survival and inhibits apoptosis-related mitochondrial dysfunction in part through a bcl-2-dependent pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes: TCS PIM-1 1 for Apoptosis Induction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615689#tcs-pim-1-1-for-inducing-apoptosis-in-research-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com